

analytical HPLC method for 2-Bromo-4-(2-hydroxyethyl)-5-methylthiazole

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Compound of Interest

Compound Name: 2-Bromo-4-(2-hydroxyethyl)-5-methylthiazole

CAS No.: 496062-16-9

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An Application Note and Protocol for the Analysis of **2-Bromo-4-(2-hydroxyethyl)-5-methylthiazole** by High-Performance Liquid Chromatography (HPLC)

Abstract

This document details a robust and validated reversed-phase high-performance liquid chromatography (RP-HPLC) method for the quantitative analysis of **2-Bromo-4-(2-hydroxyethyl)-5-methylthiazole**. This thiazole derivative is a key intermediate in the synthesis of various biologically active molecules and pharmaceutical compounds.^[1] The accurate determination of its purity and concentration is critical for ensuring the quality and consistency of downstream products. The developed method utilizes a C18 stationary phase with an isocratic mobile phase of acetonitrile and acidified water, offering excellent selectivity, accuracy, and precision. The method has been validated according to the International Council for Harmonisation (ICH) guidelines to demonstrate its suitability for its intended purpose in research and quality control environments.^{[2][3]}

Introduction and Method Rationale

2-Bromo-4-(2-hydroxyethyl)-5-methylthiazole is a heterocyclic building block whose structural features, including the reactive bromine atom and the versatile hydroxyethyl group, make it valuable in medicinal chemistry and materials science.[1] The quality of such intermediates directly impacts the safety and efficacy of the final active pharmaceutical ingredients (APIs). Therefore, a reliable analytical method is required to assess purity, quantify the compound in reaction mixtures, and perform stability studies.

High-Performance Liquid Chromatography (HPLC) is the premier analytical technique for pharmaceutical analysis due to its high resolution, sensitivity, and quantitative accuracy.[4][5] A reversed-phase (RP-HPLC) modality was selected as the foundational approach for this method.[6][7] This choice is based on the physicochemical properties of the analyte; as a polar aromatic compound, it is well-suited for separation on a non-polar stationary phase with a polar mobile phase.[8][9] The C18 (octadecylsilane) bonded silica column is the most widely used stationary phase in RP-HPLC and provides excellent retention and separation for a broad range of molecules, including thiazole derivatives.[6][10][11]

The method development strategy focused on achieving a symmetric peak shape, adequate retention, and efficient separation from potential impurities. This was accomplished by optimizing the mobile phase composition, specifically the ratio of organic modifier (acetonitrile) to aqueous phase, and by acidifying the aqueous phase to suppress the ionization of any residual silanol groups on the stationary phase, thereby improving peak symmetry.[12][13]

Optimized Analytical Method & Chromatographic Conditions

The following section details the finalized instrumentation and parameters for the analysis.

Materials and Reagents

Item	Specification
2-Bromo-4-(2-hydroxyethyl)-5-methylthiazole	Reference Standard (>99% purity)
Acetonitrile (ACN)	HPLC Grade or higher
Water	HPLC or Milli-Q Grade
Formic Acid (FA)	LC-MS Grade or equivalent
Methanol	HPLC Grade (for cleaning)

Instrumentation and Equipment

Parameter	Condition
HPLC System	Agilent 1260 Infinity II, Waters Alliance e2695, or equivalent, equipped with a quaternary pump, autosampler, column thermostat, and PDA/UV detector.
Analytical Column	Phenomenex Luna C18(2) (150 x 4.6 mm, 5 µm) or equivalent C18 column.
Mobile Phase	Isocratic: Acetonitrile / Water (0.1% Formic Acid) (40:60, v/v).[14]
Flow Rate	1.0 mL/min.
Column Temperature	30 °C.
Detection Wavelength	245 nm (based on UV scan of the analyte).
Injection Volume	10 µL.
Run Time	10 minutes.

Standard and Sample Preparation Protocol

Accurate preparation of standards and samples is critical for reliable quantitative results.

Preparation of Mobile Phase

- To prepare the aqueous component, add 1.0 mL of Formic Acid to a 1 L volumetric flask and dilute to the mark with HPLC-grade water. Mix thoroughly.
- Filter the aqueous and organic (Acetonitrile) phases separately through a 0.45 μm membrane filter to remove particulates.[\[13\]](#)
- Degas both phases for 10-15 minutes using an ultrasonic bath or an online degasser to prevent bubble formation in the pump.
- Combine the filtered and degassed solvents in the final 40:60 (ACN:Water) ratio.

Preparation of Standard Stock Solution (1000 $\mu\text{g/mL}$)

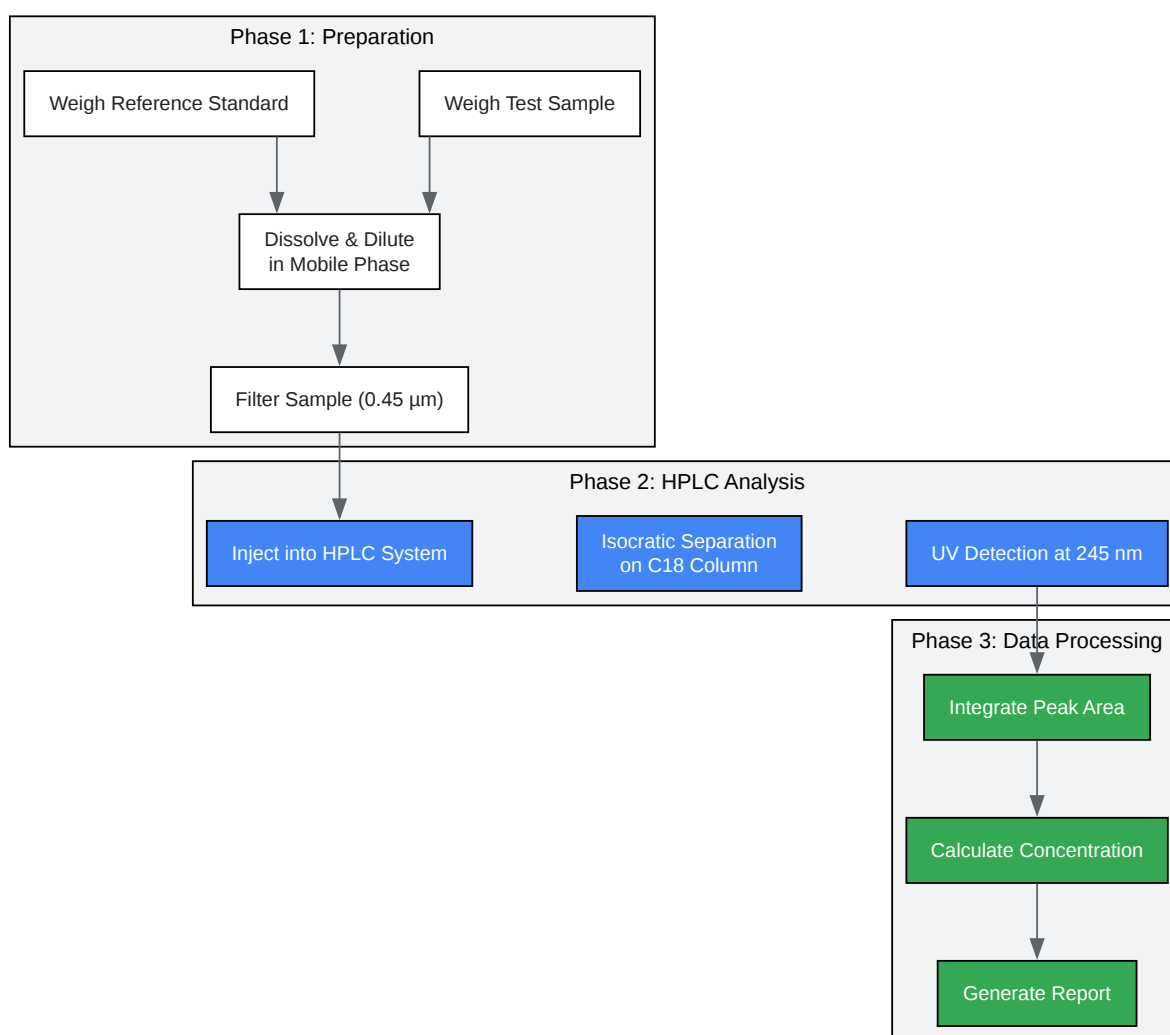
- Accurately weigh approximately 25 mg of the **2-Bromo-4-(2-hydroxyethyl)-5-methylthiazole** reference standard into a 25 mL volumetric flask.
- Add approximately 15 mL of the mobile phase as the diluent and sonicate for 5 minutes, or until fully dissolved.
- Allow the solution to return to ambient temperature.
- Dilute to the mark with the mobile phase and mix thoroughly by inverting the flask 15-20 times.

Preparation of Working Standard and Sample Solutions

- Prepare a working standard solution at a concentration of 100 $\mu\text{g/mL}$ by diluting 1.0 mL of the Standard Stock Solution to 10.0 mL with the mobile phase.
- For unknown samples (e.g., from a reaction mixture or formulation), accurately weigh an amount of sample expected to contain approximately 10 mg of the analyte into a 100 mL volumetric flask.
- Dissolve and dilute to volume with the mobile phase. This yields a target concentration of 100 $\mu\text{g/mL}$.
- Filter the final sample solution through a 0.45 μm PTFE syringe filter into an HPLC vial before analysis to remove any insoluble matter.

Analytical Workflow Diagram

The following diagram illustrates the complete analytical process from sample preparation to final data analysis.



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Caption: Workflow for the HPLC analysis of **2-Bromo-4-(2-hydroxyethyl)-5-methylthiazole**.

Method Validation

The analytical method was validated in accordance with ICH Q2(R2) guidelines to establish its performance characteristics and ensure its suitability for the intended application.[3][15] The objective of validation is to demonstrate that the analytical procedure is fit for its intended purpose.[3]

System Suitability

Before each validation run, a system suitability test was performed by making six replicate injections of the 100 µg/mL working standard. The acceptance criteria must be met for the analytical run to be considered valid.[16]

Parameter	Acceptance Criteria
Tailing Factor (T)	≤ 2.0
Theoretical Plates (N)	≥ 2000
Relative Standard Deviation (%RSD)	$\leq 2.0\%$ for peak area and retention time

Specificity

Specificity is the ability to assess the analyte unequivocally in the presence of components that may be expected to be present, such as impurities or degradation products.[4] A solution of the diluent (blank) was injected, showing no interfering peaks at the retention time of the analyte. Furthermore, forced degradation studies (acid, base, oxidative, thermal) were conducted, and the main analyte peak was resolved from all degradation product peaks, demonstrating the stability-indicating nature of the method.

Linearity and Range

The linearity of an analytical procedure is its ability to obtain test results that are directly proportional to the concentration of the analyte in the sample.[15] Linearity was established by

preparing a series of solutions from 25 µg/mL to 150 µg/mL (25%, 50%, 75%, 100%, 125%, 150% of the working concentration). The calibration curve was generated by plotting the peak area against the concentration.

Parameter	Result
Range	25 - 150 µg/mL
Correlation Coefficient (r ²)	≥ 0.999
Y-intercept	Close to zero

Accuracy

The accuracy of an analytical method is the closeness of test results to the true value.^[4] It was determined by analyzing samples of a known concentration at three levels (80%, 100%, and 120% of the working concentration) in triplicate. The percentage recovery was calculated.

Concentration Level	Mean Recovery (%)	%RSD
80 µg/mL (80%)	99.5%	0.8%
100 µg/mL (100%)	100.2%	0.5%
120 µg/mL (120%)	99.8%	0.7%
Acceptance Criteria	98.0 - 102.0%	≤ 2.0%

Precision

Precision was evaluated at two levels: repeatability (intra-day) and intermediate precision (inter-day).^[16]

- **Repeatability:** Six separate samples were prepared at 100% of the test concentration and analyzed on the same day.
- **Intermediate Precision:** The repeatability study was duplicated on a different day by a different analyst using a different HPLC system.

Precision Level	%RSD of Assay Results
Repeatability (n=6)	0.6%
Intermediate Precision (n=12)	0.9%
Acceptance Criteria	≤ 2.0%

Limits of Detection (LOD) and Quantitation (LOQ)

LOD and LOQ were determined based on the standard deviation of the response and the slope of the calibration curve.

- LOD: The lowest amount of analyte that can be detected but not necessarily quantitated.
- LOQ: The lowest amount of analyte that can be quantitatively determined with suitable precision and accuracy.

Parameter	Result
LOD	0.5 µg/mL
LOQ	1.5 µg/mL

Robustness

The robustness of the method was evaluated by introducing small, deliberate variations to the chromatographic conditions and observing the effect on the results. The parameters varied included flow rate (± 0.1 mL/min), column temperature (± 2 °C), and the percentage of acetonitrile in the mobile phase ($\pm 2\%$). In all cases, the system suitability parameters were met, and the assay results were not significantly affected, demonstrating the method's reliability during normal usage.

Conclusion

The RP-HPLC method described in this application note is rapid, specific, accurate, precise, and robust for the quantitative determination of **2-Bromo-4-(2-hydroxyethyl)-5-methylthiazole**. The validation results confirm that the method is suitable for its intended

purpose of purity testing and assay in quality control and research and development settings. The comprehensive, step-by-step protocol ensures that the method can be readily implemented in any laboratory equipped with standard HPLC instrumentation.

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